

2-Hydroxypropyl acrylate molecular weight and formula

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Compound of Interest

Compound Name: 2-Hydroxypropyl acrylate

Cat. No.: B1219563

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Technical Data Sheet: 2-Hydroxypropyl Acrylate (HPA)

2-Hydroxypropyl acrylate (HPA) is an ester of acrylic acid and is utilized as a raw material in the synthesis of various polymers.[1][2] It is a hydrophilic monomer that contains a hydroxyl functional group, which allows for crosslinking reactions and enhances properties like adhesion and flexibility in polymer formulations.[3] HPA is a colorless to pale yellow liquid and is typically a mixture of isomers, primarily **2-hydroxypropyl acrylate** and 1-methyl-2-hydroxyethyl acrylate.[3]

Core Molecular Information

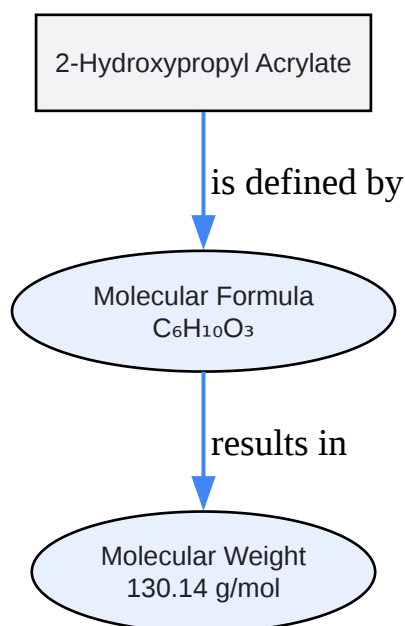
The fundamental molecular characteristics of **2-Hydroxypropyl acrylate** are summarized below. This data is essential for stoichiometric calculations in polymer synthesis and for the characterization of resulting materials.

Property	Value
IUPAC Name	2-hydroxypropyl prop-2-enoate
Synonyms	Propylene glycol monoacrylate, 1,2-Propanediol, 1-acrylate
Molecular Formula	C ₆ H ₁₀ O ₃
Molecular Weight	130.14 g/mol

This data is compiled from established chemical databases.[1][4]

Logical Relationship of Core Properties

The following diagram illustrates the direct logical connection between the chemical's name, its elemental composition (formula), and its calculated mass (molecular weight).



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